

An In-depth Technical Guide to Bromoethanol-d4: Chemical Properties and Stability

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Compound of Interest

Compound Name: Bromoethanol-d4

Cat. No.: B032892

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, stability, and handling of **Bromoethanol-d4** (2-Bromo-1,1,2,2-tetradeuterioethanol). This deuterated analog of 2-bromoethanol serves as a valuable tool in various scientific applications, primarily as an internal standard for quantitative analysis and as a synthetic intermediate in the preparation of deuterated molecules.

Core Chemical and Physical Properties

Bromoethanol-d4 is a colorless to yellow liquid at room temperature.^[1] Its key physical and chemical properties are summarized in the tables below, providing a clear comparison of its characteristics.

General and Physical Properties

Property	Value	Source(s)
Chemical Formula	C ₂ HD ₄ BrO	[1][2]
Molecular Weight	128.99 g/mol	[2][3][4]
CAS Number	81764-55-8	[1][2][4]
Appearance	Liquid, Colourless to yellow	[1]
Density	1.763 - 1.819 g/mL at 25 °C	[1][4]
Melting Point	-80 °C (-112 °F)	[1]
Boiling Point	149 - 150 °C (300 - 302 °F)	[1]
56-57 °C at 20 mmHg	[4][5]	
Flash Point	> 110 °C (> 230 °F)	[1]
Vapour Pressure	3.2 hPa (2 mmHg) at 20 °C (68 °F)	[1]
Refractive Index	n _{20/D} 1.493	[4][5]
Solubility	Soluble in water	[1]
Isotopic Purity	≥ 98 atom % D	[4][5]

Stability and Safety Data

Parameter	Information	Source(s)
Stability	Stable under recommended storage conditions.	[1]
Storage Conditions	Store refrigerated at 2-8°C. Protect from moisture and light.	[1][2][4][6]
Incompatibilities	Strong acids, Strong oxidizing agents, Strong reducing agents, Acid chlorides, Acid anhydrides.	[1]
Hazardous Decomposition Products	Under fire conditions, forms carbon oxides and hydrogen bromide gas.	[1]
GHS Hazard Statements	H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled. H314: Causes severe skin burns and eye damage.	[1][4][7]

Stability and Handling

Bromoethanol-d4 is stable when stored under the recommended conditions of refrigeration (2-8°C) and protection from light and moisture.[1][2][4][6] Exposure to incompatible materials such as strong acids, strong oxidizing agents, and strong reducing agents should be strictly avoided to prevent decomposition.[1]

Due to its toxicity and corrosive nature, handling of **Bromoethanol-d4** requires stringent safety precautions. It is toxic if swallowed, inhaled, or absorbed through the skin and can cause severe skin burns and eye damage.[1][4][7] All work should be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, must be worn.

Experimental Protocols

One of the primary applications of **Bromoethanol-d4** is as an internal standard for the quantification of ethylene oxide and 2-bromoethanol in various matrices by gas chromatography-mass spectrometry (GC-MS). The following is a detailed methodology for this application.

Quantification of Ethylene Oxide using **Bromoethanol-d4** as an Internal Standard

This protocol outlines the derivatization of ethylene oxide to 2-bromoethanol and its subsequent quantification using **Bromoethanol-d4** as an internal standard.

1. Reagents and Materials:

- **Bromoethanol-d4**
- Hydrobromic acid (HBr), concentrated
- Methanol, GC grade
- Sample matrix (e.g., heated tobacco product aerosol collected in an impinger with methanol)
- GC-MS system

2. Preparation of Internal Standard Stock Solution:

- Accurately weigh a known amount of **Bromoethanol-d4** and dissolve it in methanol to prepare a stock solution of a specific concentration (e.g., 100 µg/mL).
- From the stock solution, prepare a working internal standard solution at the desired concentration for spiking into samples and calibration standards (e.g., 1 µg/mL).

3. Sample Preparation and Derivatization:

- Collect the sample containing ethylene oxide in a known volume of methanol.
- Take a measured aliquot of the methanol sample solution.

- Add a precise volume of the **Bromoethanol-d4** internal standard working solution to the aliquot.
- Add a sufficient amount of concentrated hydrobromic acid to the solution to facilitate the derivatization of ethylene oxide to 2-bromoethanol. The reaction is typically rapid.

4. Preparation of Calibration Standards:

- Prepare a series of calibration standards by spiking known concentrations of a certified 2-bromoethanol standard into a blank matrix (e.g., clean methanol).
- Add the same constant amount of **Bromoethanol-d4** internal standard working solution to each calibration standard.
- Treat the calibration standards with hydrobromic acid in the same manner as the samples.

5. GC-MS Analysis:

- Gas Chromatograph (GC) Conditions:
 - Injection Volume: 1 μ L
 - Inlet Temperature: 250 $^{\circ}$ C
 - Carrier Gas: Helium
 - Column: A suitable capillary column for volatile organic compounds (e.g., DB-624 or equivalent).
 - Oven Temperature Program: Optimize for the separation of 2-bromoethanol from other matrix components. A typical program might start at 40 $^{\circ}$ C, hold for a few minutes, and then ramp up to 250 $^{\circ}$ C.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI)
 - Acquisition Mode: Selected Ion Monitoring (SIM)

- Monitor the following ions for quantification and confirmation:
 - 2-Bromoethanol (analyte): Quantifier ion m/z 95, Qualifier ion m/z 97.
 - **Bromoethanol-d4** (internal standard): Select appropriate ions based on its mass spectrum, considering potential overlap with the analyte.

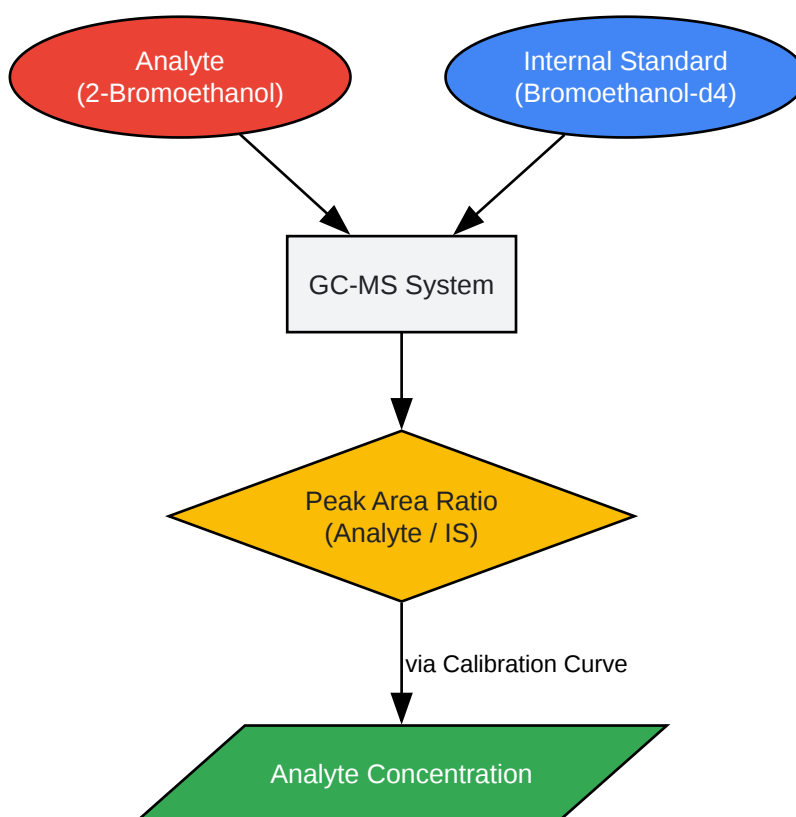
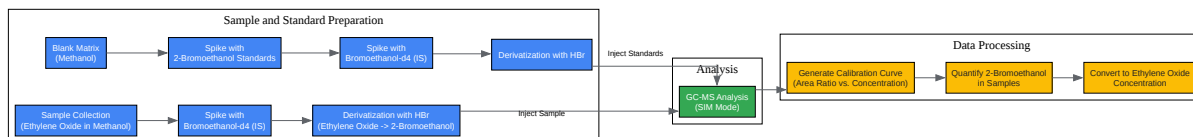
6. Data Analysis:

- Generate a calibration curve by plotting the ratio of the peak area of the 2-bromoethanol to the peak area of the **Bromoethanol-d4** internal standard against the concentration of the 2-bromoethanol in the calibration standards.
- Calculate the concentration of 2-bromoethanol in the samples using the calibration curve and the measured peak area ratios.
- Convert the concentration of 2-bromoethanol back to the original ethylene oxide concentration based on the stoichiometry of the derivatization reaction.

Visualizations

Experimental Workflow for Ethylene Oxide Quantification

The following diagram illustrates the key steps in the experimental workflow for the quantification of ethylene oxide using **Bromoethanol-d4** as an internal standard.



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